

Introduction: A Multifunctional Scaffold for Modern Drug Discovery

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Compound of Interest

Compound Name: 4-Bromo-2-methoxy-N-Boc-aniline

CAS No.: 262433-01-2

Cat. No.: B1273613

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In the intricate field of medicinal chemistry and organic synthesis, the design of novel therapeutics often hinges on the availability of versatile, well-characterized building blocks. **4-Bromo-2-methoxy-N-Boc-aniline** is a premier example of such a scaffold, offering a unique combination of functionalities strategically positioned for complex molecular construction. Its structure features three key components: a bromine atom, an ideal handle for palladium-catalyzed cross-coupling reactions; a methoxy group, which modulates the electronic properties of the aromatic ring; and a tert-butyloxycarbonyl (Boc) protected amine, which masks the nucleophilicity of the nitrogen atom, allowing for precise, regioselective reactions at other sites.

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It provides field-proven insights into the synthesis, characterization, and synthetic applications of **4-Bromo-2-methoxy-N-Boc-aniline**, moving beyond simple protocols to explain the causal relationships behind experimental choices and empowering researchers to leverage this valuable intermediate to its full potential.

Physicochemical Properties and Safe Handling

The unique arrangement of substituents in **4-Bromo-2-methoxy-N-Boc-aniline** dictates its physical properties and chemical reactivity. The electron-donating methoxy group and the electron-withdrawing bromine atom create a specific electronic environment that influences its performance in synthetic transformations.[1]

Table 1: Physicochemical Properties of **4-Bromo-2-methoxy-N-Boc-aniline**

Property	Value	Source
CAS Number	262433-01-2	[2]
Molecular Formula	C ₁₂ H ₁₆ BrNO ₃	[2]
Molecular Weight	302.16 g/mol	[2]
Appearance	Solid (powder)	[3]
Melting Point	53 - 58 °C	[3]
InChI Key	WRFYIYOXJWKONR- UHFFFAOYSA-N	[4]

Safety and Handling Protocols

As with any chemical reagent, proper handling of **4-Bromo-2-methoxy-N-Boc-aniline** and its precursor, 4-bromo-2-methoxyaniline, is paramount. The precursor is classified as harmful if swallowed and toxic in contact with skin or if inhaled, and may cause damage to organs through prolonged or repeated exposure.

Core Safety Requirements:

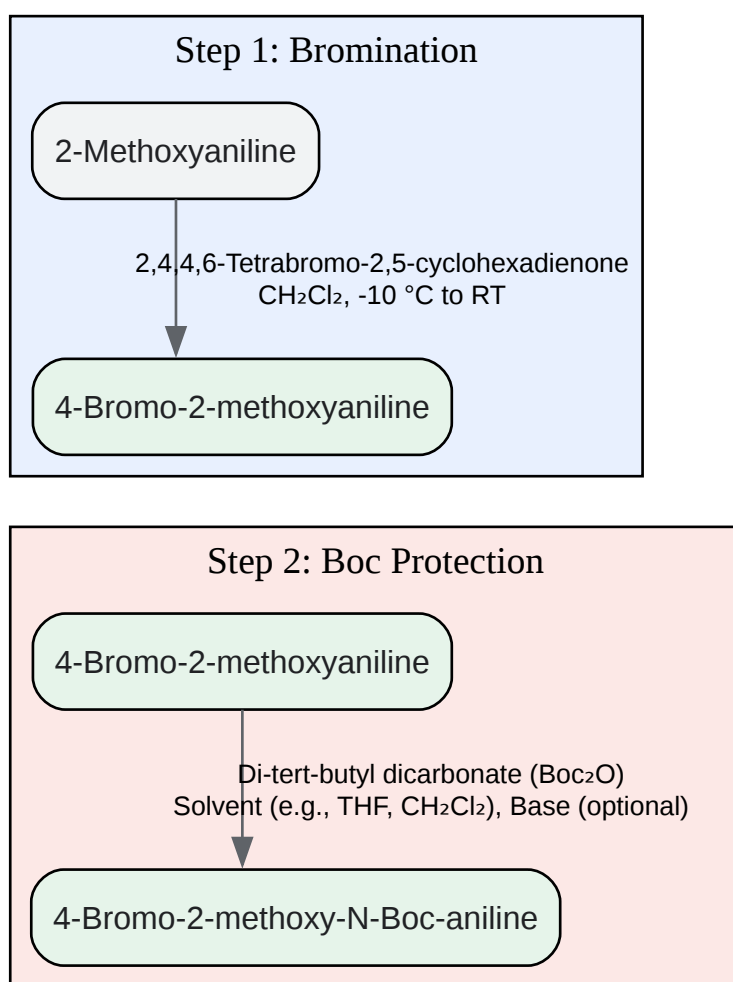
- Engineering Controls: Always handle this compound within a certified chemical fume hood to avoid inhalation of dust or vapors.[5]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including nitrile gloves, a lab coat, and chemical safety goggles.[6][7]
- Handling: Avoid creating dust. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.

- **Storage:** Store in a tightly closed container in a dry, well-ventilated place. The compound may be light and air-sensitive, so storage under an inert atmosphere is recommended.[5]
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Avoid release to the environment.

Synthesis and Characterization: A Validated Workflow

The preparation of **4-Bromo-2-methoxy-N-Boc-aniline** is typically achieved in a two-step sequence starting from 2-methoxyaniline. This process involves the regioselective bromination of the aniline ring followed by the protection of the amino group.

Experimental Workflow: Synthesis Pathway



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Caption: Synthetic route to **4-Bromo-2-methoxy-N-Boc-aniline**.

Part 1: Synthesis of 4-Bromo-2-methoxyaniline

This protocol details the regioselective bromination of 2-methoxyaniline. The methoxy group is an ortho-, para-director; however, the para position is sterically more accessible, leading to the desired product as the major isomer.

Step-by-Step Protocol:

- **Reaction Setup:** Dissolve 2-methoxyaniline (1.0 equiv.) in dichloromethane (CH_2Cl_2) in a round-bottom flask equipped with a magnetic stir bar.[8]
- **Cooling:** Chill the solution to $-10\text{ }^\circ\text{C}$ using an appropriate cooling bath (e.g., ice/salt). This low temperature is critical for controlling the reaction rate and minimizing the formation of di-brominated side products.
- **Reagent Addition:** Slowly add a solution of 2,4,4,6-tetrabromo-2,5-cyclohexadienone (1.0 equiv.), a mild and selective brominating agent, to the cooled aniline solution. Maintain the internal temperature below $-5\text{ }^\circ\text{C}$ during the addition.[8]
- **Reaction Progression:** Once the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, wash the reaction mixture sequentially with 2N sodium hydroxide solution to remove acidic byproducts and then with water.[8]
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by silica gel column chromatography to yield pure 4-bromo-2-methoxyaniline.[8]

Part 2: Synthesis of 4-Bromo-2-methoxy-N-Boc-aniline

This procedure protects the amine functionality, rendering it non-nucleophilic and stable to a wide range of reaction conditions, which is essential for subsequent cross-coupling reactions.

Step-by-Step Protocol:

- **Reaction Setup:** Dissolve 4-bromo-2-methoxyaniline (1.0 equiv.) in an anhydrous solvent such as tetrahydrofuran (THF) or dichloromethane in a flask under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Addition:** Add di-tert-butyl dicarbonate (Boc_2O , 1.1-1.2 equiv.). While the reaction can proceed without a catalyst, adding a catalytic amount of 4-(dimethylamino)pyridine (DMAP) can significantly accelerate the rate by activating the Boc anhydride.^[9]
- **Reaction Progression:** Stir the mixture at room temperature for 12-24 hours. Monitor the reaction by TLC until the starting aniline is fully consumed.
- **Work-up and Purification:** Concentrate the reaction mixture under reduced pressure. The resulting residue can be purified by recrystallization or flash column chromatography to afford the final product, **4-Bromo-2-methoxy-N-Boc-aniline**.

Spectroscopic Characterization

Confirming the identity and purity of the final product is a critical, self-validating step. The following data represent typical spectroscopic signatures for **4-Bromo-2-methoxy-N-Boc-aniline**.

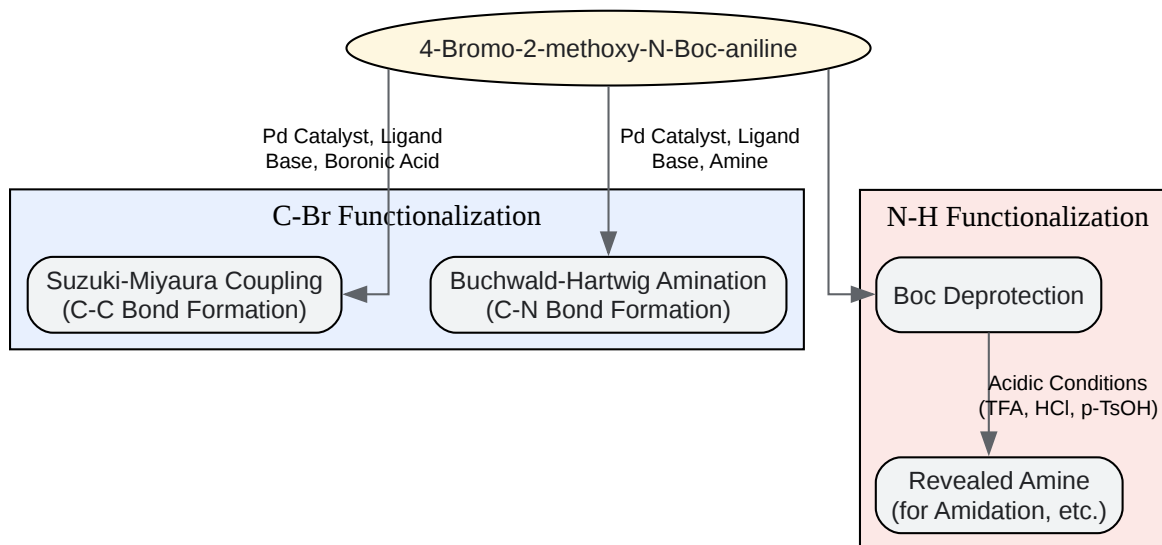
Table 2: Spectroscopic Data for **4-Bromo-2-methoxy-N-Boc-aniline**

Technique	Observed Signature	Assignment
^1H NMR	δ ~8.0-7.0 (m, 3H), δ ~6.8 (br s, 1H), δ ~3.8 (s, 3H), δ ~1.5 (s, 9H)	Aromatic protons, N-H proton, Methoxy ($-\text{OCH}_3$) protons, Boc ($-\text{C}(\text{CH}_3)_3$) protons
^{13}C NMR	δ ~155-150, ~140-110, ~80, ~56, ~28	C=O (Boc), Aromatic carbons, Quaternary C (Boc), Methoxy C, Methyl C (Boc)
IR (cm^{-1})	~3400 (N-H stretch), ~2980 (C-H stretch), ~1730 (C=O stretch, Boc), ~1230 & ~1030 (C-O stretch), ~600 (C-Br stretch)	Amine, Alkane, Carbonyl, Ether, Alkyl Halide
Mass Spec (EI)	Molecular ion peak (M^+) showing a characteristic M/M+2 isotopic pattern (~1:1 ratio)	Presence of one bromine atom

Note: Exact chemical shifts (δ) in NMR are dependent on the solvent and instrument used. The provided data are representative estimates based on structurally similar compounds.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Core Applications in Advanced Synthesis

The synthetic utility of **4-Bromo-2-methoxy-N-Boc-aniline** stems from its capacity for sequential, controlled functionalization at the C-Br bond and the nitrogen atom. This makes it a cornerstone intermediate for building complex molecular architectures, particularly in the synthesis of kinase inhibitors and other targeted therapeutics.[\[14\]](#)[\[15\]](#)[\[16\]](#)



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Caption: Key synthetic transformations of **4-Bromo-2-methoxy-N-Boc-aniline**.

Palladium-Catalyzed Cross-Coupling Reactions

The carbon-bromine bond is the primary site for introducing molecular diversity via well-established palladium-catalyzed reactions. The Boc-protected amine remains inert during these transformations.

This reaction is a powerful method for forming new carbon-carbon bonds, enabling the synthesis of biaryl structures common in pharmaceuticals.^{[17][18]}

General Protocol:

- **Inert Setup:** To an oven-dried flask, add **4-Bromo-2-methoxy-N-Boc-aniline** (1.0 equiv.), an arylboronic acid or ester (1.1-1.5 equiv.), a palladium catalyst (e.g., Pd(PPh₃)₄, 1-5 mol%), and a base (e.g., K₂CO₃, Cs₂CO₃, 2.0-3.0 equiv.).^{[1][19]}
- **Atmosphere Exchange:** Evacuate and backfill the flask with an inert gas (e.g., Argon) three times.

- Solvent Addition: Add an anhydrous, degassed solvent (e.g., Toluene, Dioxane, DMF) via syringe.[\[1\]](#)
- Reaction: Heat the mixture to the required temperature (typically 80-110 °C) and stir until the starting material is consumed.
- Purification: After cooling, perform an aqueous work-up and purify the crude product by flash column chromatography.

This reaction facilitates the formation of carbon-nitrogen bonds, allowing for the synthesis of complex diaryl or aryl-alkyl amines.[\[20\]](#)[\[21\]](#)

General Protocol:

- Inert Setup: In a glovebox or under an inert atmosphere, add the **4-Bromo-2-methoxy-N-Boc-aniline** (1.0 equiv.), a base (e.g., NaOt-Bu, KOt-Bu, 1.2-2.0 equiv.), a palladium pre-catalyst (e.g., Pd₂(dba)₃, 1-5 mol%), and a phosphine ligand (e.g., XPhos, BINAP, 2-10 mol%) to an oven-dried flask.[\[1\]](#)[\[22\]](#)
- Reagent Addition: Add an anhydrous, deoxygenated solvent (e.g., Toluene) followed by the desired primary or secondary amine (1.0-1.2 equiv.).[\[1\]](#)
- Reaction: Seal the vessel and heat to the optimal temperature (typically 80-120 °C) with stirring.
- Purification: Upon completion, cool the reaction, filter through a pad of celite, and concentrate. Purify the residue by flash column chromatography.

N-Boc Deprotection

Once the desired modifications have been made at the bromine position, the Boc group can be efficiently removed to reveal the free aniline. This amine can then undergo a host of subsequent reactions, such as amide bond formation.

Step-by-Step Protocol (Acid-Catalyzed):

- Reaction Setup: Dissolve the N-Boc protected substrate (1.0 equiv.) in a suitable solvent such as dichloromethane or 1,4-dioxane.

- Acid Addition: Add a strong acid. Common choices include trifluoroacetic acid (TFA, 5-10 equiv.) or a solution of hydrogen chloride (HCl) in dioxane (e.g., 4M).[\[23\]](#) Alternatively, milder conditions using p-toluenesulfonic acid (p-TsOH) can be effective.[\[24\]](#)[\[25\]](#)
- Reaction Progression: Stir the solution at room temperature for 1-4 hours. The deprotection is often accompanied by the evolution of CO₂ and isobutylene gas.
- Work-up: Concentrate the reaction mixture under reduced pressure to remove the excess acid and solvent. The product is typically obtained as the corresponding amine salt (e.g., trifluoroacetate or hydrochloride salt), which can be used directly or neutralized with a mild base to yield the free amine.[\[23\]](#)

Conclusion

4-Bromo-2-methoxy-N-Boc-aniline is more than a simple chemical intermediate; it is a strategically designed platform for synthetic innovation. Its trifunctional nature allows for a logical and sequential approach to building molecular complexity, making it an invaluable asset in the synthesis of novel compounds for the pharmaceutical, agrochemical, and materials science industries. By understanding the principles behind its synthesis, characterization, and reactivity, researchers can confidently and efficiently incorporate this powerful building block into their synthetic programs to accelerate discovery.

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